

Bromperidol-d4-1: A Technical Guide to Certificate of Analysis and Purity Specifications

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Compound of Interest

Compound Name: *Bromperidol-d4-1*

Cat. No.: *B12413783*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the certificate of analysis and purity specifications for **Bromperidol-d4-1**, a deuterated analog of the typical antipsychotic drug Bromperidol. This document is intended to serve as a critical resource for researchers, scientists, and drug development professionals utilizing **Bromperidol-d4-1** in their work, ensuring clarity on quality, purity, and analytical methodologies.

Certificate of Analysis: Quantitative Data

The Certificate of Analysis (CoA) for **Bromperidol-d4-1** summarizes the quantitative data obtained from various analytical tests. The following table represents a typical CoA, providing key quality and purity specifications.

Parameter	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Chemical Identity	Conforms to structure	Conforms	^1H -NMR, ^2H -NMR, MS
Assay (by HPLC)	$\geq 98.0\%$	99.5%	HPLC-UV
Isotopic Purity (d4)	$\geq 98\%$	99.2%	Mass Spectrometry
Isotopic Enrichment	≥ 99 atom % D	99.6 atom % D	Mass Spectrometry
Residual Solvents	Meets USP <467> limits	Conforms	GC-HS
Water Content (Karl Fischer)	$\leq 0.5\%$	0.15%	KF Titration
Related Substances (by HPLC)	HPLC-UV		
Bromperidol (d0)	$\leq 1.0\%$	0.2%	
Any other single impurity	$\leq 0.5\%$	0.1%	
Total Impurities	$\leq 2.0\%$	0.4%	

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Assay and Impurity Analysis

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).

- Mobile Phase: A gradient mixture of acetonitrile and a buffered aqueous solution (e.g., 0.1% trifluoroacetic acid in water).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 245 nm.
- Injection Volume: 10 μ L.
- Quantification: The concentration of **Bromperidol-d4-1** and its impurities is determined by comparing the peak areas to that of a certified reference standard.

Mass Spectrometry (MS) for Isotopic Purity and Enrichment

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- Method: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ions is measured.
- Analysis: The isotopic distribution is analyzed to determine the percentage of the d4 species relative to other isotopic variants (d0, d1, d2, d3). Isotopic enrichment is calculated based on the relative abundance of the deuterium-containing ions.

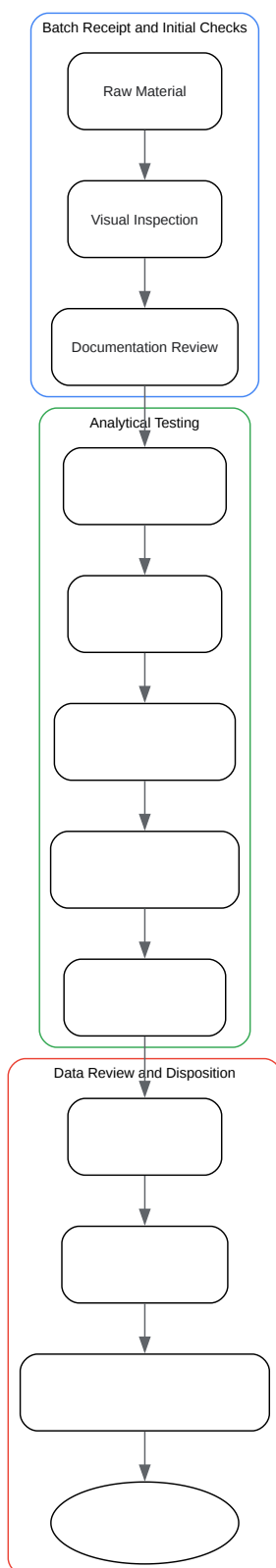
Nuclear Magnetic Resonance (NMR) Spectroscopy for Chemical Identity

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H -NMR: The proton NMR spectrum is used to confirm the overall structure of the molecule by analyzing the chemical shifts, multiplicities, and integrations of the proton signals. The absence or reduction of signals at the sites of deuteration provides evidence of successful labeling.
- ^2H -NMR: The deuterium NMR spectrum directly detects the deuterium nuclei, confirming the positions of deuteration.

Visualizations: Workflows and Signaling Pathways

Quality Control Experimental Workflow

The following diagram illustrates the typical workflow for the quality control testing of a batch of **Bromperidol-d4-1**.

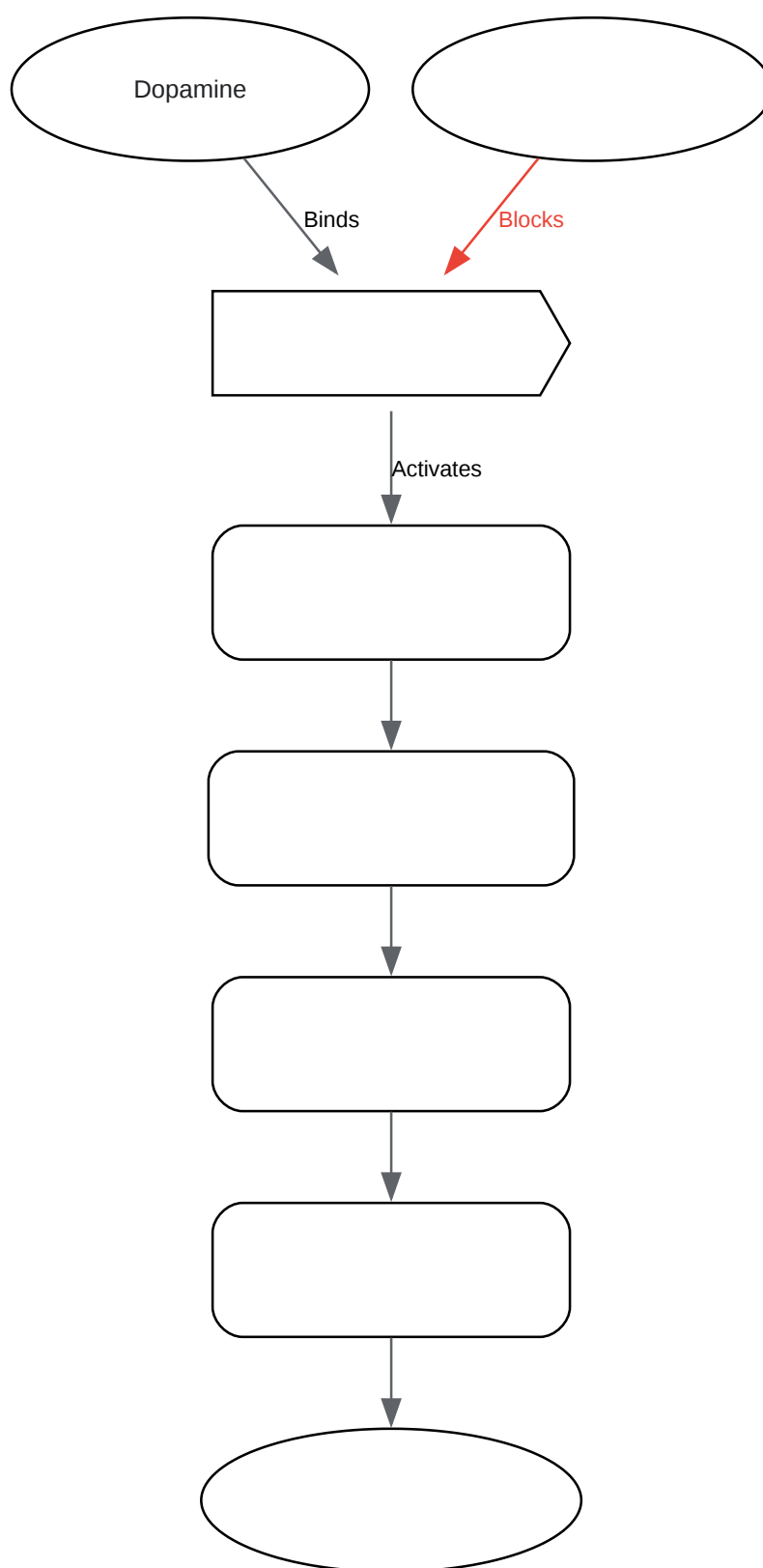


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Caption: Quality Control Workflow for **Bromperidol-d4-1**.

Bromperidol Signaling Pathway

Bromperidol's primary mechanism of action involves the antagonism of dopamine D2 receptors.^[1] The overactivity of dopaminergic pathways, particularly the mesolimbic pathway, is associated with the positive symptoms of schizophrenia.^[1] By blocking these receptors, Bromperidol reduces dopaminergic neurotransmission.^[1] The following diagram illustrates this simplified signaling pathway.



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Caption: Simplified Dopamine D2 Receptor Antagonism by Bromperidol.

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References

- 1. What is the mechanism of Bromperidol? [synapse.patsnap.com]
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